

# CAS number and molecular formula for sabinene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sabinene

Cat. No.: B1680474

[Get Quote](#)

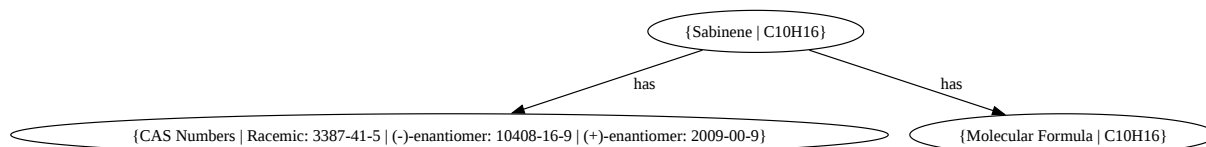
## Sabinene: Physicochemical Identifiers

**Sabinene** is a natural bicyclic monoterpene found in a variety of plants. It is a key component of the essential oils of several species, including Norway spruce (*Picea abies*) and holm oak (*Quercus ilex*)[1]. This document provides the fundamental physicochemical identifiers for **sabinene**, specifically its Chemical Abstracts Service (CAS) number and molecular formula.

## Molecular and Registry Information

The molecular formula for **sabinene** is C<sub>10</sub>H<sub>16</sub>[1][2][3][4][5]. The CAS number provides a unique identifier for this chemical substance. **Sabinene** exists as different stereoisomers, each with its own specific CAS number. The general CAS number for **sabinene** is 3387-41-5[1][2][4][5]. The specific CAS numbers for the (-)-**sabinene** and (+)-**sabinene** enantiomers are 10408-16-9 and 2009-00-9, respectively[1].

Identifier	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> [1][2][3][4][5]
CAS Number (racemic)	3387-41-5[1][2][4][5]
CAS Number ((-)-sabinene)	10408-16-9[1][3]
CAS Number ((+)-sabinene)	2009-00-9[1]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sabinene - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- 3. (-)-Sabinene | C10H16 | CID 11051711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Sabinene | C10H16 | CID 18818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and molecular formula for sabinene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680474#cas-number-and-molecular-formula-for-sabinene]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)